

2,5,7-Trimethylquinolin-4-ol molecular structure

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Compound of Interest

Compound Name: 2,5,7-Trimethylquinolin-4-ol

CAS No.: 65674-07-9

Cat. No.: B1269249

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An In-Depth Technical Guide to the Molecular Structure of **2,5,7-Trimethylquinolin-4-ol**

Abstract

The quinoline scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a multitude of therapeutic agents. This guide provides a comprehensive technical overview of a specific derivative, **2,5,7-trimethylquinolin-4-ol**, intended for researchers, medicinal chemists, and drug development scientists. We will explore its structural nuances, including the critical concept of keto-enol tautomerism, detail a robust synthetic methodology via the Gould-Jacobs reaction, and present a multi-faceted approach to its structural elucidation using modern spectroscopic techniques. This document serves as a practical manual, grounding theoretical concepts in field-proven experimental protocols and explaining the causal logic behind methodological choices to ensure scientific integrity and reproducibility.

Core Molecular Structure and Physicochemical Properties

2,5,7-Trimethylquinolin-4-ol is a heterocyclic aromatic compound. Its structure is characterized by a quinoline core, which is a fused bicyclic system composed of a benzene ring

and a pyridine ring. The molecule is further substituted with three methyl groups at positions 2, 5, and 7, and a hydroxyl group at position 4.

A crucial aspect of the **2,5,7-trimethylquinolin-4-ol** structure is its existence as a tautomeric mixture. It is in equilibrium between the phenol form (**2,5,7-trimethylquinolin-4-ol**) and the keto form (2,5,7-trimethyl-1H-quinolin-4-one). Spectroscopic evidence and chemical reactivity studies of 4-hydroxyquinolines indicate that the equilibrium strongly favors the quinolin-4-one tautomer[1]. This preference is critical for interpreting analytical data, as the presence of a carbonyl group and an N-H bond from the quinolone form will be prominent.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ NO	[2][3]
Molecular Weight	187.24 g/mol	[2][3]
CAS Number	65674-07-9	[3][4]
Monoisotopic Mass	187.09972 Da	[2]
Predicted XlogP	2.7 - 3.1	[2][5]
Hydrogen Bond Donors	1	[5]
Hydrogen Bond Acceptors	2	[5]

Synthesis: The Gould-Jacobs Reaction

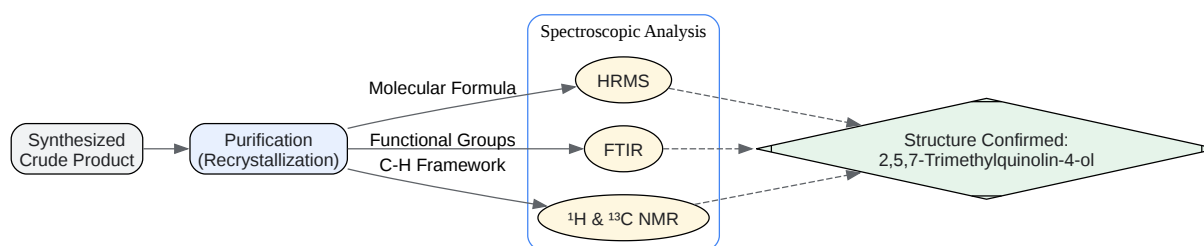
The Gould-Jacobs reaction, first reported in 1939, remains a versatile and powerful method for constructing the 4-hydroxyquinoline scaffold from aniline precursors[1][6]. Its application here provides a logical and efficient pathway to **2,5,7-trimethylquinolin-4-ol**.

Rationale and Mechanism

The synthesis begins with 3,5-dimethylaniline as the starting material. The choice of this aniline derivative directly dictates the final substitution pattern on the benzene portion of the quinoline ring, placing the methyl groups at positions 5 and 7. The reaction proceeds through four key stages:

- **Condensation:** Nucleophilic attack by the amino group of 3,5-dimethylaniline on diethyl ethoxymethylenemalonate (DEEM), followed by the elimination of ethanol, forms a stable intermediate^{[7][8]}.
- **Thermal Cyclization:** This is the critical ring-forming step. At high temperatures (typically >250 °C), the intermediate undergoes a 6-electron electrocyclization to form the quinoline ring system. This step is often performed in a high-boiling point solvent like Dowtherm A or mineral oil to achieve the necessary thermal energy and improve yields^{[7][9]}.
- **Saponification:** The resulting ethyl ester is hydrolyzed to a carboxylic acid using a strong base, such as sodium hydroxide^[7].
- **Decarboxylation:** The final step involves heating the carboxylic acid intermediate, which readily decarboxylates to yield the desired **2,5,7-trimethylquinolin-4-ol**^{[1][6]}.

Synthetic Workflow Diagram



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Sources

- [1. Gould–Jacobs reaction - Wikipedia \[en.wikipedia.org\]](#)
- [2. PubChemLite - 2,5,7-trimethylquinolin-4-ol \(C12H13NO\) \[pubchemlite.lcsb.uni.lu\]](#)
- [3. scbt.com \[scbt.com\]](#)
- [4. 2,5,7-trimethyl-1H-quinolin-4-one | 65674-07-9 \[chemicalbook.com\]](#)
- [5. Compound 2,5,7-trimethylquinolin-4-ol - Chemdiv \[chemdiv.com\]](#)
- [6. Gould-Jacobs Reaction \[drugfuture.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. iipseries.org \[iipseries.org\]](#)
- [9. Quinolin-4-ones: Methods of Synthesis and Application in Medicine | MDPI \[mdpi.com\]](#)
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